

Proper Disposal of Tellurium-122: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tellurium-122

Cat. No.: B082960

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For Immediate Release – Researchers, scientists, and drug development professionals handling **Tellurium-122** can ensure laboratory safety and regulatory compliance with these essential disposal procedures. As **Tellurium-122** is a stable, non-radioactive isotope of tellurium, its disposal protocol aligns with that of elemental tellurium and its compounds, which are classified as hazardous waste. Strict adherence to federal, state, and local regulations is mandatory.

Immediate Safety and Handling

Before beginning any procedure involving **Tellurium-122**, it is crucial to be familiar with the appropriate safety measures. Tellurium and its compounds can be toxic if inhaled or ingested.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves.
- Respiratory Protection: In case of dust or aerosol generation, a NIOSH-approved respirator is necessary.
- Body Protection: A laboratory coat and appropriate protective clothing.

Engineering Controls:

- All handling of **Tellurium-122** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Eyewash stations and safety showers must be readily accessible.

Spill Management Protocol

In the event of a **Tellurium-122** spill, immediate and appropriate action is critical to prevent contamination and exposure.

Step-by-Step Spill Cleanup:

- **Evacuate and Secure:** Immediately evacuate all non-essential personnel from the affected area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within one.
- **Personal Protective Equipment:** Don the appropriate PPE before re-entering the spill area.
- **Containment:** For powdered forms, carefully cover the spill with a damp cloth or paper towel to avoid generating dust.
- **Collection:** Gently sweep or scoop the spilled material into a designated, sealable waste container. Avoid dry sweeping, which can create airborne dust. For liquid spills, use an absorbent material to contain and collect the waste.
- **Decontamination:** Clean the spill area thoroughly with a suitable decontaminating solution and dispose of all cleaning materials as hazardous waste.
- **Waste Disposal:** The sealed container with the spilled material must be labeled as hazardous waste and disposed of according to the procedures outlined below.

Quantitative Data Summary

The following table summarizes key quantitative exposure limits for tellurium. Adherence to these limits is crucial for personnel safety.

Parameter	Value	Issuing Organization
Permissible Exposure Limit (PEL)	0.1 mg/m ³ (8-hour TWA)	OSHA
Threshold Limit Value (TLV)	0.1 mg/m ³ (8-hour TWA)	ACGIH
Immediately Dangerous to Life or Health (IDLH)	25 mg/m ³	NIOSH

Step-by-Step Disposal Procedure

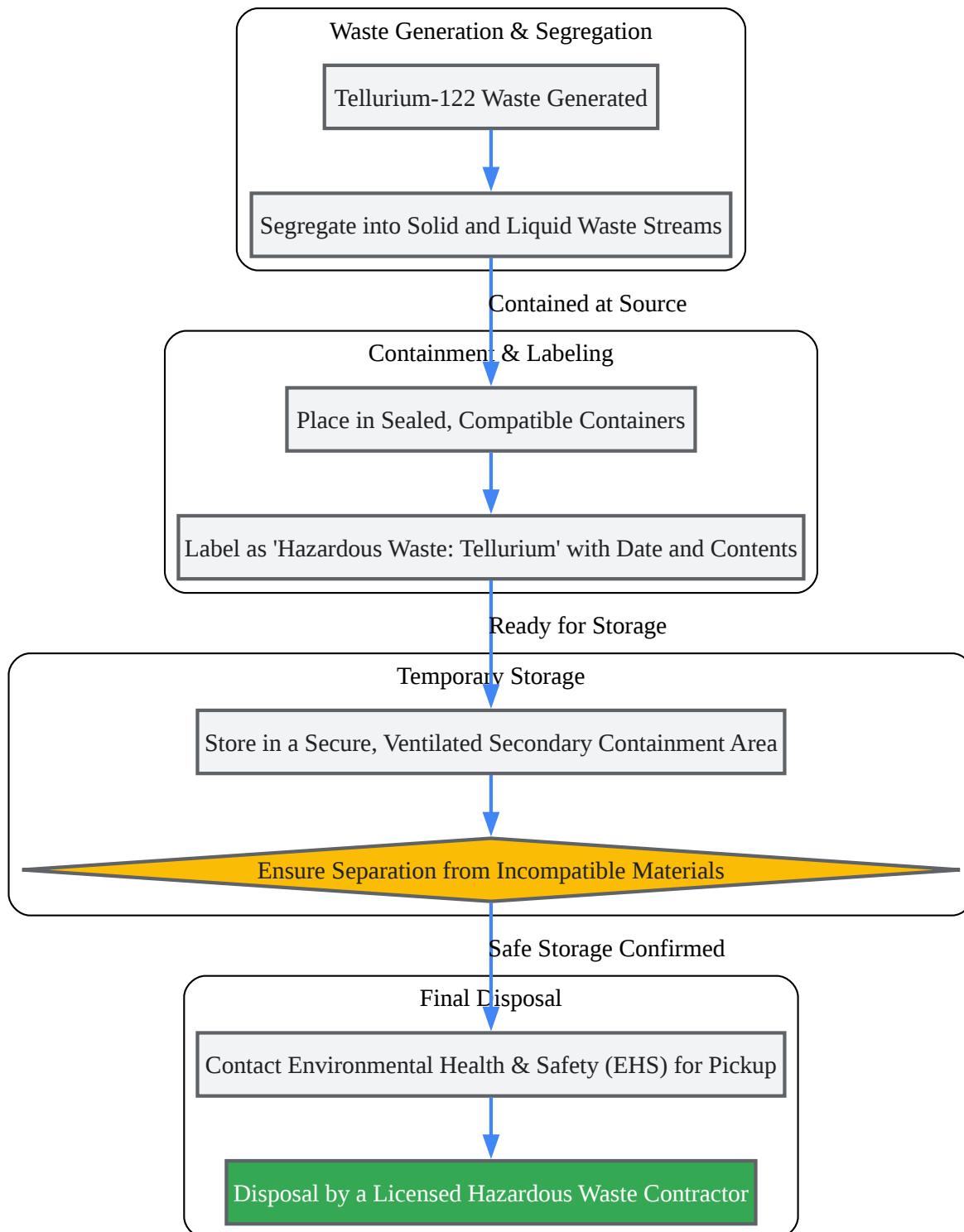
The proper disposal of **Tellurium-122** waste is a multi-step process that emphasizes containment, labeling, and professional handling. Direct disposal into laboratory drains or regular trash is strictly prohibited.[\[1\]](#)

- Waste Segregation:
 - Segregate **Tellurium-122** waste from other laboratory waste streams at the point of generation.
 - Maintain separate, clearly labeled containers for solid and liquid **Tellurium-122** waste.
- Waste Containerization:
 - Use robust, leak-proof containers that are compatible with tellurium compounds.
 - Ensure containers are tightly sealed to prevent any release of contents.[\[2\]](#)
- Labeling:
 - All waste containers must be clearly and accurately labeled as "Hazardous Waste: Tellurium."
 - The label should also include the date of accumulation and the specific contents of the container.
- Storage:

- Store sealed and labeled waste containers in a designated, secure, and well-ventilated secondary containment area.
- This storage area should be away from incompatible materials such as strong oxidizing agents, halogens, strong acids, and strong bases.[\[2\]](#)
- Professional Disposal:
 - **Tellurium-122** waste must be disposed of through a licensed and approved hazardous waste disposal contractor.[\[3\]](#)[\[4\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste. They will ensure that the disposal is carried out in compliance with all relevant regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Tellurium-122** waste.

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